

Application Note: (+)-2-Octylamine Hydrochloride in Chiral Synthesis & Resolution

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Compound of Interest

Compound Name: (+)-2-Octylamine hydrochloride

CAS No.: 61289-25-6

Cat. No.: B12778346

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Executive Summary

(+)-2-Octylamine is a lipophilic chiral amine used primarily for the optical resolution of racemic carboxylic acids and, more recently, as a surface ligand for chiral perovskite nanocrystals.[1][2][3] Unlike smaller resolving agents (e.g., phenethylamine), its long alkyl chain (C8) imparts unique solubility profiles to its diastereomeric salts, making it ideal for resolving lipophilic acids (e.g., ibuprofen, mandelic acid derivatives) in non-polar solvents.[1][2][3]

This guide provides protocols for:

- Activation: Converting the stable hydrochloride salt to the reactive free base.[3]
- Classical Resolution: Separating racemic acids via diastereomeric crystallization.[3]
- Advanced Application: Inducing chirality in perovskite nanocrystals for circularly polarized luminescence (CPL).

Chemical Properties & Handling

Property	Data
Chemical Name	(S)-(+)-2-Octylamine Hydrochloride
Structure	$\text{CH}_3(\text{CH}_2)_5\text{CH}(\text{NH}_2[1][2][3]\cdot\text{HCl})\text{CH}_3$
Molecular Weight	165.7 g/mol (HCl salt); 129.25 g/mol (Free base)
Melting Point	~198°C (HCl salt)
Boiling Point	164°C (Free base)
Specific Rotation	$[\alpha]_D^{25} = +19.36$ (neat, free base); Salt varies by solvent.[1][2]
Solubility	HCl Salt: Water, Ethanol.[4] Free Base: Ether, Hexane, Chloroform.[2][3]

Storage: Store HCl salt at room temperature, desiccated. The free base readily absorbs CO_2 from air; store under argon/nitrogen.[3]

Protocol A: Free-Basing of (+)-2-Octylamine Hydrochloride

Rationale: The hydrochloride salt is the stable storage form.[1][2][3] For resolution or ligand exchange, the nucleophilic free amine is required.

Reagents:

- **(+)-2-Octylamine Hydrochloride** (10 mmol, 1.66 g)[1][2][3]
- Sodium Hydroxide (NaOH), 4M aqueous solution[1][2]
- Diethyl Ether (or Methyl tert-butyl ether, MTBE)[1][2]
- Magnesium Sulfate (MgSO_4), anhydrous[1][2]

Step-by-Step:

- Dissolution: Suspend 1.66 g of (+)-2-Octylamine HCl in 10 mL of water in a separating funnel.
- Basification: Slowly add 5 mL of 4M NaOH. The solution will become cloudy as the free amine separates.[3] Shake vigorously for 2 minutes. pH should be >12.[3]
- Extraction: Add 15 mL of diethyl ether. Shake and vent. Allow layers to separate.[3] Collect the top organic layer.[3]
- Re-extraction: Extract the aqueous layer twice more with 10 mL ether to ensure full recovery.
- Drying: Combine organic layers and dry over anhydrous MgSO₄ for 15 minutes.
- Concentration: Filter off the desiccant.[3] Remove solvent via rotary evaporation (bath temp < 40°C, pressure > 200 mbar to prevent loss of the volatile amine).[1]
- Yield Check: Expect ~1.20 g of colorless oil. Use immediately.

Protocol B: Optical Resolution of Racemic Acids

Application: Resolution of (±)-Mandelic Acid (Model for lipophilic carboxylic acids).[1][2]

Mechanism: The chiral base (S)-amine reacts with the racemic acid (R/S)-acid to form two diastereomeric salts:[1][2]

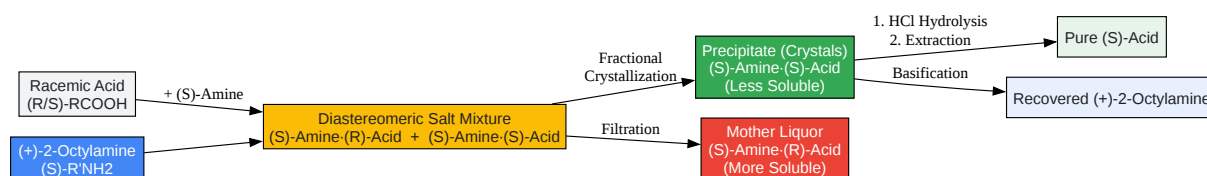
- (S)-Amine[1][2][3][5][6][7] · (R)-Acid (Salt A)[1][2]
- (S)-Amine · (S)-Acid (Salt B)[1][2] These salts possess different lattice energies and solubilities, allowing separation by fractional crystallization.[3]

Experimental Workflow

- Stoichiometry Calculation:
 - Racemic Acid: 10 mmol (1.52 g Mandelic Acid)[1][2]
 - (+)-2-Octylamine (Free Base): 5 mmol (0.65 g) — 0.5 equivalents (Method of Half-Quantities).[1][2][3]

- Achiral Base (Optional): NaOH (5 mmol) can be added if using the "Pope-Peachey" method to keep the more soluble isomer in solution.[\[1\]](#)
- Crystallization:
 - Dissolve 1.52 g racemic mandelic acid in 20 mL of hot Ethanol (95%).
 - Add 0.65 g (+)-2-Octylamine dropwise.[\[1\]](#)[\[3\]](#)
 - Heat to reflux until clear.[\[3\]](#)
 - Cooling: Allow the solution to cool slowly to room temperature over 4 hours. Do not disturb.
 - Observation: Needle-like crystals of the less soluble diastereomeric salt (typically (S)-Amine[\[1\]](#)[\[2\]](#)[\[3\]](#)·(S)-Acid for mandelic derivatives) will form.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[8\]](#)
- Isolation & Purification:
 - Filter the crystals via vacuum filtration.[\[3\]](#) Wash with cold ethanol.[\[3\]](#)
 - Recrystallization: Dissolve the wet cake in minimum hot ethanol and recrystallize to upgrade chiral purity (typically >98% ee required).[\[1\]](#)[\[3\]](#)
- Recovery of Resolved Acid:
 - Suspend the purified salt in 2M HCl.
 - Extract the liberated chiral acid into Ethyl Acetate.[\[3\]](#)
 - Dry and evaporate to obtain (S)-Mandelic Acid.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Recovery of Chiral Auxiliary:
 - The aqueous layer contains **(+)-2-Octylamine Hydrochloride**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Basify with NaOH and extract (as per Protocol A) to recycle the auxiliary.[\[1\]](#)[\[3\]](#)

Mechanism Diagram (Graphviz)



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Caption: Workflow for the optical resolution of racemic acids using (+)-2-Octylamine via diastereomeric salt formation.

Protocol C: Chiral Ligand for Perovskite Nanocrystals

Application: Synthesis of Chiral FAPbBr₃ Nanocrystals exhibiting Circularly Polarized Luminescence (CPL).^[1]

Scientific Context: Lead halide perovskites are achiral.^[3] By introducing chiral ligands like 2-octylamine during synthesis, the ligand induces a chiral distortion in the inorganic lattice or organizes into a chiral surface shell, resulting in strong CPL signals.^[3]

Reagents:

- Precursors: Formamidinium bromide (FABr), Lead bromide (PbBr₂).^{[1][2][3]}
- Solvents: DMF, Toluene.^[3]
- Ligands: Oleic acid (OA), (+)-2-Octylamine (Chiral Ligand).^{[1][2][3]}

Protocol:

- Precursor Preparation: Dissolve FABr (0.1 mmol) and PbBr₂ (0.1 mmol) in DMF (5 mL).

- Ligand Addition: Add Oleic Acid (0.5 mL) and (+)-2-Octylamine (20 μ L) to the precursor solution.
 - Note: The ratio of chiral amine to achiral ligands controls the degree of chiral induction.
- Precipitation (LARP Method):
 - Vigorously stir 10 mL of Toluene (Antisolvent).[\[1\]](#)[\[3\]](#)
 - Rapidly inject 100 μ L of the precursor solution into the toluene.
 - Instant formation of green-emitting colloidal nanocrystals occurs.[\[3\]](#)
- Purification: Centrifuge at 7000 rpm for 5 mins. Discard supernatant. Redisperse pellet in Toluene.
- Characterization: Measure Circular Dichroism (CD) and CPL spectra. (+)-2-Octylamine typically induces a specific sign (positive/negative) in the CD signal near the excitonic absorption edge ($\sim$ 530 nm).[\[1\]](#)[\[2\]](#)[\[3\]](#)

References

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- Physical Data: National Center for Biotechnology Information.[\[3\]](#) PubChem Compound Summary for CID 12735, 2-Octylamine. [Link](#)
- Enzymatic Synthesis:Chemoenzymatic Dynamic Kinetic Resolution of Primary Amines. SciSpace.[\[3\]](#) [Link](#)

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